

The Biological Activity of 12-Dinonadecanoyl-rac-glycerol: An In-Depth Technical Review

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Compound of Interest

Compound Name: 12-Dinonadecanoyl-rac-glycerol

Cat. No.: B3025918

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

12-Dinonadecanoyl-rac-glycerol is a diacylglycerol (DAG) molecule characterized by the presence of two nonadecanoic acid chains esterified to the sn-1 and sn-2 positions of a glycerol backbone. While diacylglycerols as a class are well-established as critical second messengers in a multitude of cellular signaling pathways, primarily through the activation of protein kinase C (PKC), specific information regarding the biological activity of **12-Dinonadecanoyl-rac-glycerol** is not extensively documented in publicly available scientific literature. This guide aims to provide a comprehensive overview of its known attributes, inferred potential activities based on its structural characteristics, and the methodologies that would be pertinent to its study.

Chemical Structure and Properties

12-Dinonadecanoyl-rac-glycerol is composed of a glycerol molecule and two saturated fatty acids, nonadecanoic acid (C19:0).^{[1][2][3]} The "rac" in its name indicates that it is a racemic mixture of the stereoisomers at the central carbon of the glycerol backbone.

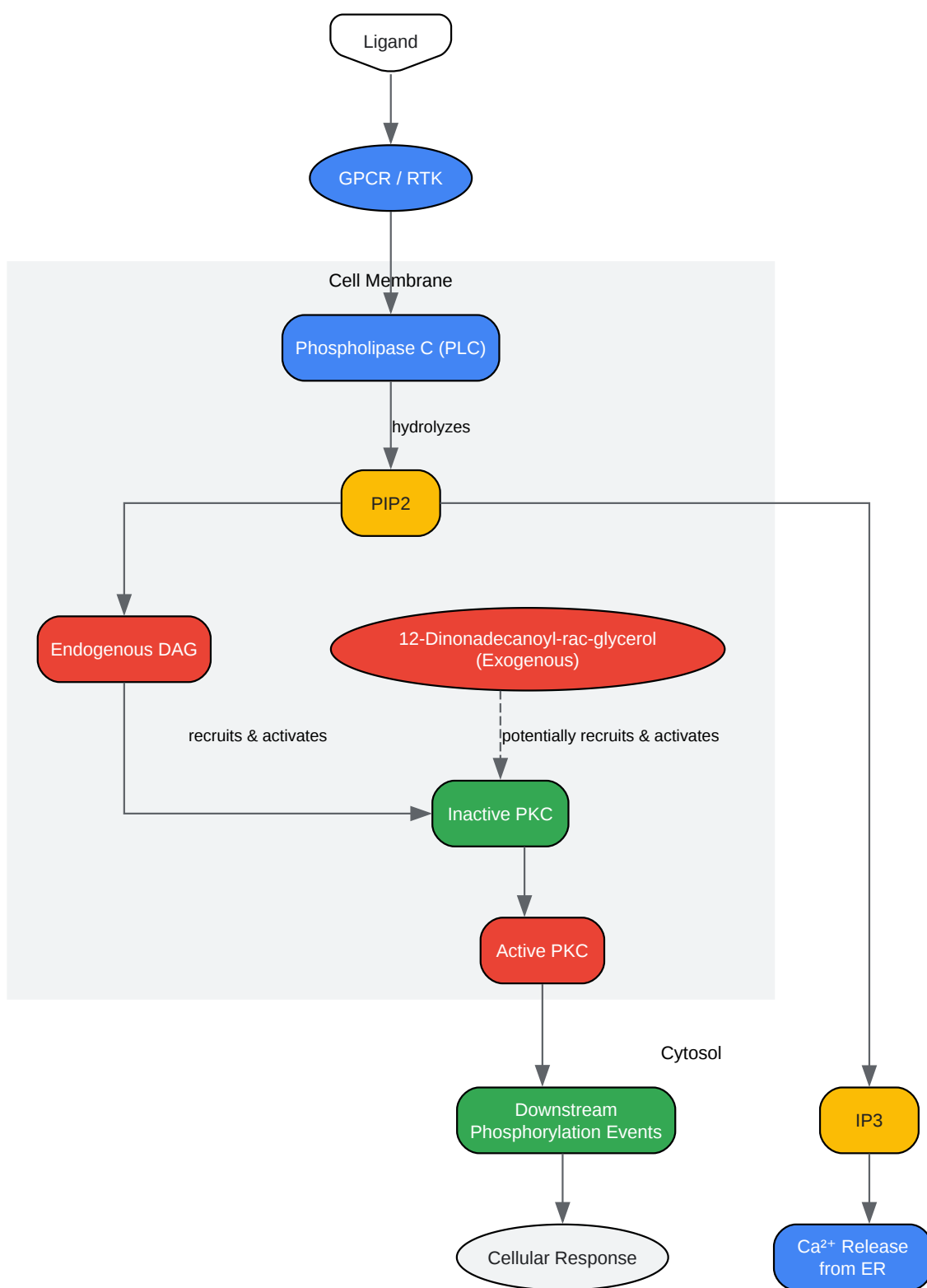
Property	Value	Reference
Molecular Formula	C41H80O5	[1] [2] [3]
Molecular Weight	653.08 g/mol	
Structure	Diacylglycerol with two nonadecanoic acid chains	

Potential Biological Activity and Signaling Pathways

While direct experimental evidence for the biological activity of **12-Dinonadecanoyl-rac-glycerol** is scarce, its structural similarity to other diacylglycerols suggests a potential role in cellular signaling. Diacylglycerols are key activators of the protein kinase C (PKC) family of enzymes. The canonical pathway involves the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) by phospholipase C (PLC) to generate inositol trisphosphate (IP3) and DAG. DAG remains in the cell membrane and recruits and activates PKC, which then phosphorylates a wide array of downstream protein targets, leading to diverse cellular responses such as proliferation, differentiation, apoptosis, and inflammation.

Given that **12-Dinonadecanoyl-rac-glycerol** is a DAG, it is plausible that it could mimic the function of endogenous DAGs and directly activate PKC isoforms. The specific effects would likely depend on the cell type and the specific PKC isoforms expressed.

Hypothesized Signaling Pathway of **12-Dinonadecanoyl-rac-glycerol**:



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Caption: Hypothesized signaling pathway for **12-Dinonadecanoyl-rac-glycerol**.

Experimental Protocols for Investigating Biological Activity

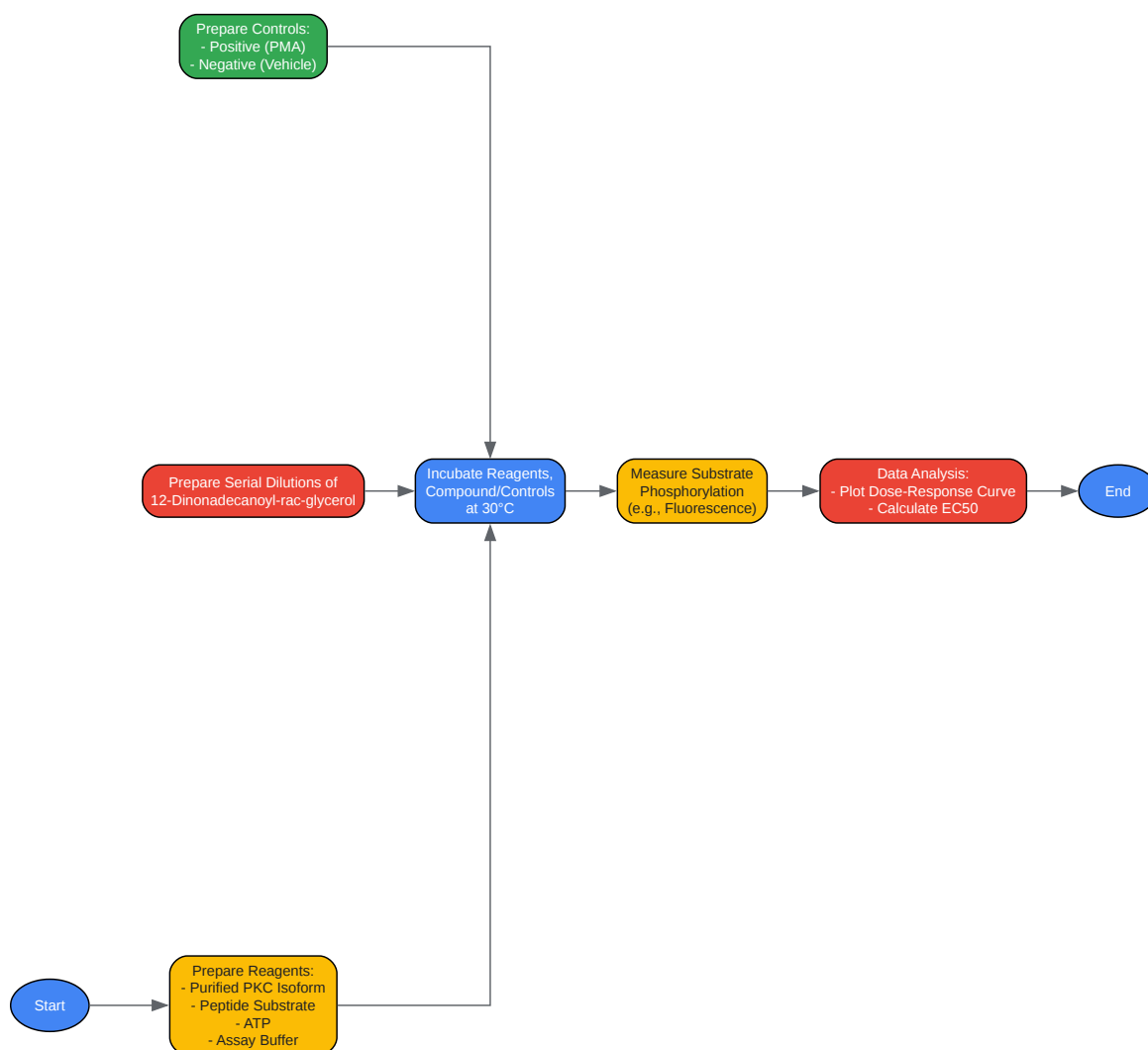
To elucidate the specific biological activities of **12-Dinonadecanoyl-rac-glycerol**, a series of in vitro and in cell-based assays would be required.

1. Protein Kinase C (PKC) Activation Assay:

- Objective: To determine if **12-Dinonadecanoyl-rac-glycerol** can directly activate PKC isoforms.
- Methodology:
 - Utilize a commercially available PKC kinase activity assay kit.
 - Purified, recombinant PKC isoforms are incubated with a specific peptide substrate and ATP.
 - **12-Dinonadecanoyl-rac-glycerol** is added at varying concentrations to the reaction mixture.
 - The phosphorylation of the substrate is measured, typically through the detection of a fluorescent or radioactive signal.
 - A known PKC activator, such as phorbol 12-myristate 13-acetate (PMA), should be used as a positive control.

Experimental Workflow for PKC Activation Assay:

PKC Activation Assay Workflow



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Caption: Workflow for determining PKC activation by **12-Dinonadecanoyl-rac-glycerol**.

2. Cell-Based Assays for Downstream Effects:

- Objective: To investigate the cellular consequences of treatment with **12-Dinonadecanoyl-rac-glycerol**.
- Methodologies:
 - Cell Proliferation Assay (e.g., MTT or BrdU assay): To assess the effect on cell growth.
 - Apoptosis Assay (e.g., Annexin V/PI staining): To determine if the compound induces programmed cell death.
 - Cytokine Release Assay (e.g., ELISA): To measure the modulation of inflammatory responses.
 - Western Blot Analysis: To probe for the phosphorylation of specific PKC substrates (e.g., MARCKS) and downstream signaling proteins (e.g., ERK, Akt).

Quantitative Data

As of the latest literature review, no specific quantitative data such as IC50 or EC50 values for the biological activity of **12-Dinonadecanoyl-rac-glycerol** has been published. The table below is provided as a template for researchers to populate as data becomes available.

Assay	Cell Line / System	Endpoint	EC50 / IC50 (μM)	Reference
PKCα Activation	Recombinant Human	Substrate Phosphorylation	-	
PKCβ Activation	Recombinant Human	Substrate Phosphorylation	-	
PKCγ Activation	Recombinant Human	Substrate Phosphorylation	-	
Cell Proliferation	e.g., HeLa	MTT Reduction	-	
Apoptosis Induction	e.g., Jurkat	Annexin V Positive Cells	-	

Conclusion

12-Dinonadecanoyl-rac-glycerol is a diacylglycerol whose specific biological functions have not yet been thoroughly investigated. Based on its chemical structure, it is a putative activator of the protein kinase C signaling pathway. Further research, employing the experimental protocols outlined in this guide, is necessary to elucidate its precise mechanism of action, identify its cellular targets, and quantify its biological effects. Such studies will be crucial in determining its potential for future applications in research and drug development.

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- To cite this document: BenchChem. [The Biological Activity of 12-Dinonadecanoyl-rac-glycerol: An In-Depth Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025918#biological-activity-of-12-dinonadecanoyl-rac-glycerol]

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